

Application Notes and Protocols for Measuring MK-0773 Activity In Vitro

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	MK-0773
CAS No.:	606101-58-0
Cat. No.:	B1677233

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of in vitro assays to characterize the activity of **MK-0773**, a selective androgen receptor modulator (SARM). The included protocols are based on established methodologies for assessing androgen receptor (AR) binding, transcriptional activation, cofactor recruitment, and protein-protein interactions.

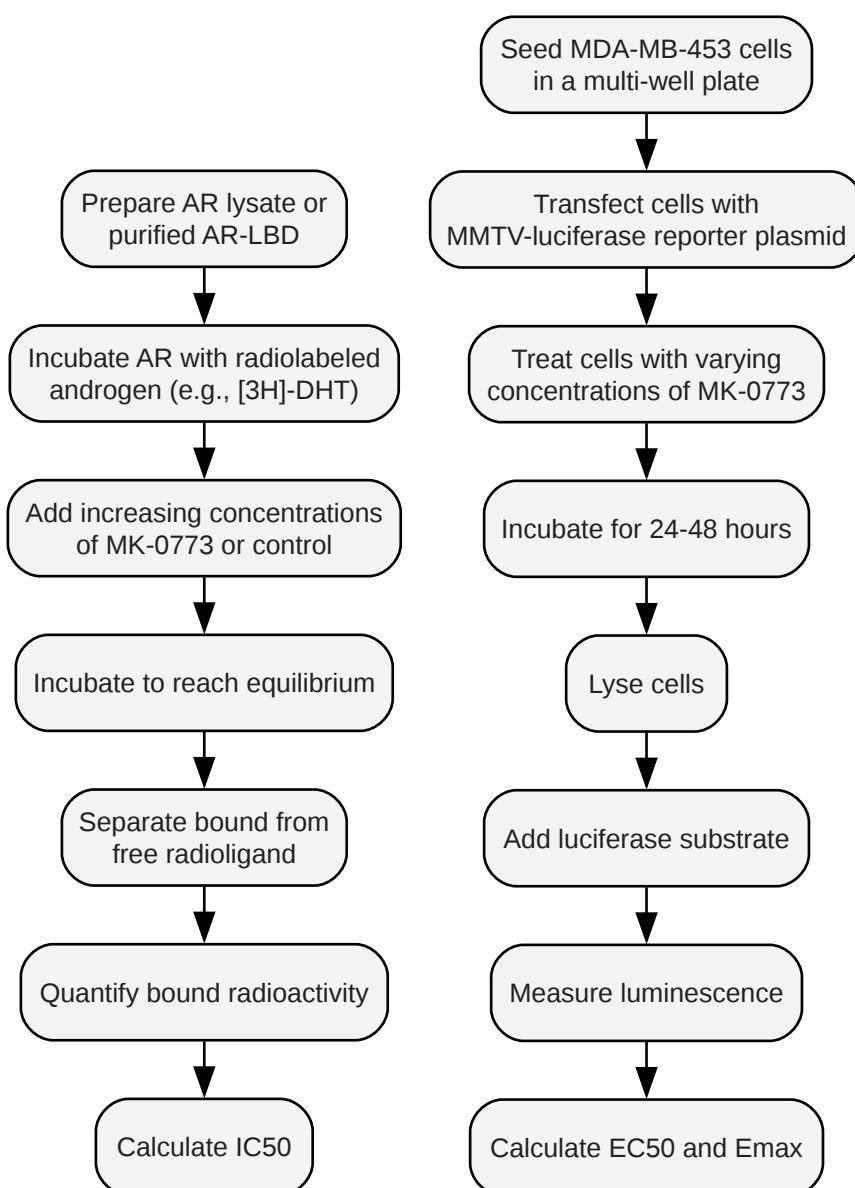
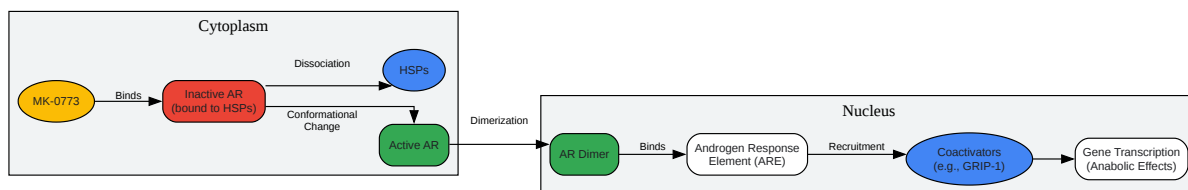
Summary of MK-0773 In Vitro Activity

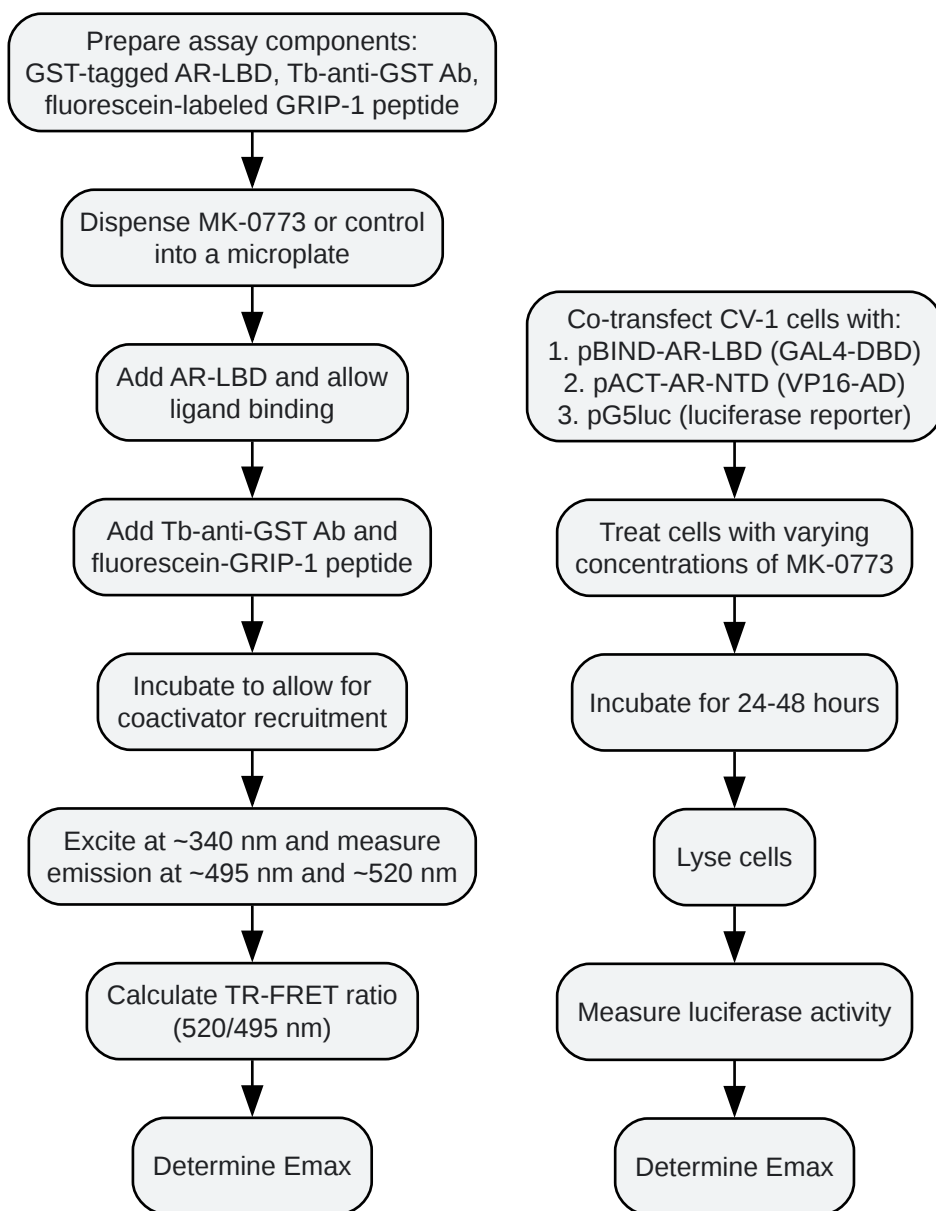
MK-0773 is a potent SARM that demonstrates high affinity for the androgen receptor.[1][2] Its mechanism of action is characterized by partial agonist activity, which is believed to contribute to its tissue-selective effects.[3][4][5] The following table summarizes the quantitative data from key in vitro assays that define the pharmacological profile of **MK-0773**.

Assay Type	Description	Parameter	MK-0773 Value	Reference Compound (DHT)
AR Binding	Competitive radioligand binding to the androgen receptor.	IC50	6.6 nM[1][2]	~1-10 nM
AR Transactivation	MMTV-luciferase reporter gene assay in MDA-MB-453 cells.	IP	25 nM[3][6]	Not Reported
Emax	78%[3][6]	100%		
Cofactor Recruitment	TR-FRET assay measuring GRIP-1 coactivator recruitment to the AR AF-2 domain.	Emax	29%[3][6]	100%
N/C Interaction	Mammalian two-hybrid assay for AR N-terminal and C-terminal domain interaction.	Emax	2%[3][6]	100%

Androgen Receptor Signaling Pathway

The following diagram illustrates the classical androgen receptor signaling pathway, which is modulated by **MK-0773**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)

- [2. researchgate.net \[researchgate.net\]](#)
- [3. commerce.bio-rad.com \[commerce.bio-rad.com\]](#)
- [4. tools.thermofisher.com \[tools.thermofisher.com\]](#)
- [5. tools.thermofisher.com \[tools.thermofisher.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Measuring MK-0773 Activity In Vitro]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677233/docs#application-notes-and-protocols-for-measuring-mk-0773-activity-in-vitro\]](https://www.benchchem.com/product/b1677233/docs#application-notes-and-protocols-for-measuring-mk-0773-activity-in-vitro)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check